

Application Notes and Protocols: 1-Tridecene in Oilfield Drilling Fluids

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Compound of Interest

Compound Name: 1-Tridecene

Cat. No.: B165156

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of the use of **1-tridecene** as a synthetic base fluid in the formulation of high-performance, environmentally conscious oilfield drilling fluids. The information is intended for laboratory and research professionals engaged in the development and evaluation of drilling fluid systems.

Introduction to 1-Tridecene in Drilling Fluids

1-Tridecene is a linear alpha-olefin (LAO) that serves as a synthetic base fluid for non-aqueous drilling fluids, often referred to as synthetic-based muds (SBMs).[1] The transition from traditional oil-based muds (OBM), such as those using diesel or mineral oil, to SBMs is driven by the need for improved environmental performance, particularly in offshore drilling operations, coupled with high drilling efficacy.[2][3] SBMs formulated with base fluids like **1-tridecene** offer a balance of excellent thermal stability, high rates of penetration, superior lubricity, and enhanced shale inhibition, while exhibiting lower toxicity and better biodegradability compared to conventional OBMs.[1]

These fluids are typically formulated as invert emulsions, where a brine solution constitutes the dispersed internal phase and the synthetic base fluid, such as **1-tridecene**, forms the continuous external phase.[4][5][6] The oil-to-water ratio (OWR) is a critical parameter, commonly ranging from 70:30 to 80:20.[1] A suite of additives, including emulsifiers, viscosifiers, weighting agents, and fluid loss control agents, are incorporated to achieve the desired rheological and filtration properties for specific drilling applications.[5]

Physicochemical Properties of 1-Tridecene

A comprehensive understanding of the physical and chemical properties of **1-tridecene** is fundamental to its application in drilling fluid formulations.

Property	Value	Unit
Molecular Formula	C ₁₃ H ₂₆	-
Molecular Weight	182.35	g/mol
Appearance	Colorless liquid	-
Density	~0.766	g/cm ³ @ 20°C
Boiling Point	~232-233	°C
Flash Point	~79	°C
Solubility	Insoluble in water; Soluble in non-polar organic solvents	-

Note: The values presented are typical and may vary slightly depending on the specific grade and purity.

Quantitative Performance Data

The performance of a drilling fluid is assessed through a series of standardized tests. While specific data for a drilling fluid formulated exclusively with **1-tridecene** is not readily available in the public domain, the following table presents representative data for synthetic-based muds formulated with linear alpha-olefins in the C12-C14 range, which are chemically similar to **1-tridecene**.

Table 1: Representative Performance Data for C12-C14 LAO-Based Drilling Fluid

Parameter	Test Condition	Typical Value Range	Unit
Rheological Properties			
Plastic Viscosity (PV)	120°F (49°C)	15 - 30	cP
Yield Point (YP)	120°F (49°C)	10 - 25	lb/100 ft ²
Gel Strength (10 sec/10 min)	120°F (49°C)	5-10 / 10-20	lb/100 ft ²
Filtration Properties			
HPHT Fluid Loss	250°F (121°C), 500 psi	4 - 10	mL/30 min
Emulsion Stability			
Electrical Stability (ES)	120°F (49°C)	> 500	Volts
Environmental Performance			
10-day LC50 (C13 Olefin)	-	28	mg/kg

Note: These values are illustrative and can be significantly influenced by the specific formulation, including the type and concentration of additives, and the oil-to-water ratio.

Experimental Protocols

The following protocols are based on the American Petroleum Institute's Recommended Practice 13B-2 (API RP 13B-2) for field testing of oil-based drilling fluids.[\[7\]](#)[\[8\]](#)[\[9\]](#)

Drilling Fluid Formulation (Invert Emulsion)

A typical laboratory-scale formulation of a **1-tridecene**-based drilling fluid can be prepared as follows:

Materials:

- **1-Tridecene** (Base Fluid)
- Primary Emulsifier
- Secondary Emulsifier/Wetting Agent
- Lime (Alkalinity Control)
- Calcium Chloride (Brine Phase)
- Deionized Water
- Organophilic Clay (Viscosifier)
- Barite (Weighting Agent)
- Fluid Loss Control Additive

Procedure:

- In a mixing cup, add the calculated volume of **1-tridecene**.
- While stirring, add the primary emulsifier, secondary emulsifier/wetting agent, and lime. Mix for 10 minutes.
- Prepare the brine phase by dissolving calcium chloride in deionized water.
- Slowly add the brine phase to the oleaginous phase while mixing at high speed to form the invert emulsion. Mix for 15 minutes.
- Add the organophilic clay and mix for 20 minutes to achieve the desired viscosity.
- Gradually add barite to reach the target mud weight, mixing continuously.
- Incorporate the fluid loss control additive and mix for an additional 15 minutes.

- The fluid should be hot-rolled at a specified temperature (e.g., 150°F for 16 hours) to simulate downhole circulation before testing.

Rheological Property Measurement

Apparatus: Rotational Viscometer

Procedure:

- Heat the mud sample to the specified temperature (e.g., 120°F or 150°F).
- Place the sample in the viscometer cup and immerse the rotor to the scribed line.
- Measure the dial readings at rotor speeds of 600, 300, 200, 100, 6, and 3 RPM.
- Calculate Plastic Viscosity (PV) and Yield Point (YP) using the following formulas:
 - $PV \text{ (cP)} = 600 \text{ RPM reading} - 300 \text{ RPM reading}$
 - $YP \text{ (lb/100 ft}^2\text{)} = 300 \text{ RPM reading} - PV$
- To measure gel strength, stir the mud at 600 RPM for 10 seconds and then allow it to remain static for 10 seconds. Record the maximum dial reading at 3 RPM (10-second gel strength).
- Repeat the process, but allow the mud to remain static for 10 minutes before taking the reading at 3 RPM (10-minute gel strength).

High-Temperature, High-Pressure (HTHP) Filtration Test

Apparatus: HTHP Filter Press

Procedure:

- Assemble the HTHP filter press cell with the appropriate filter paper or ceramic disk.
- Fill the cell with the drilling fluid sample, leaving about 1 inch of space at the top.
- Place the cell in the heating jacket and heat to the desired test temperature (e.g., 250°F).

- Once the temperature is stable, apply the specified pressure (e.g., 500 psi differential pressure).
- Collect the filtrate in a graduated cylinder for 30 minutes.
- Record the total volume of filtrate collected. The result is reported in mL/30 min.
- After cooling and depressurizing the cell, carefully remove the filter cake and measure its thickness.

Electrical Stability (ES) Test

Apparatus: Electrical Stability Meter

Procedure:

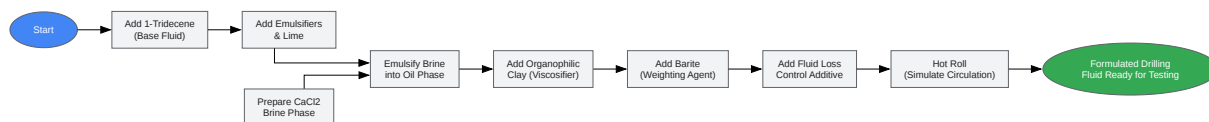
- Calibrate the ES meter according to the manufacturer's instructions.
- Heat the mud sample to the specified temperature (e.g., 120°F).
- Immerse the probe into the mud sample.
- Activate the meter. The instrument will apply an increasing voltage across the probe gap until a current is established, at which point the voltage will be displayed. This peak voltage is the ES value.

Aquatic Toxicity Testing (LC50)

The 10-day LC50 (lethal concentration for 50% of the test population) is a common metric for assessing the environmental impact of drilling fluids. A study on the sediment toxicity of various carbon number olefins reported a 10-day LC50 value for C13 olefin to be 28 mg/kg.[[10](#)] This test is typically performed by specialized environmental laboratories following standardized protocols, such as those from the U.S. Environmental Protection Agency (EPA).

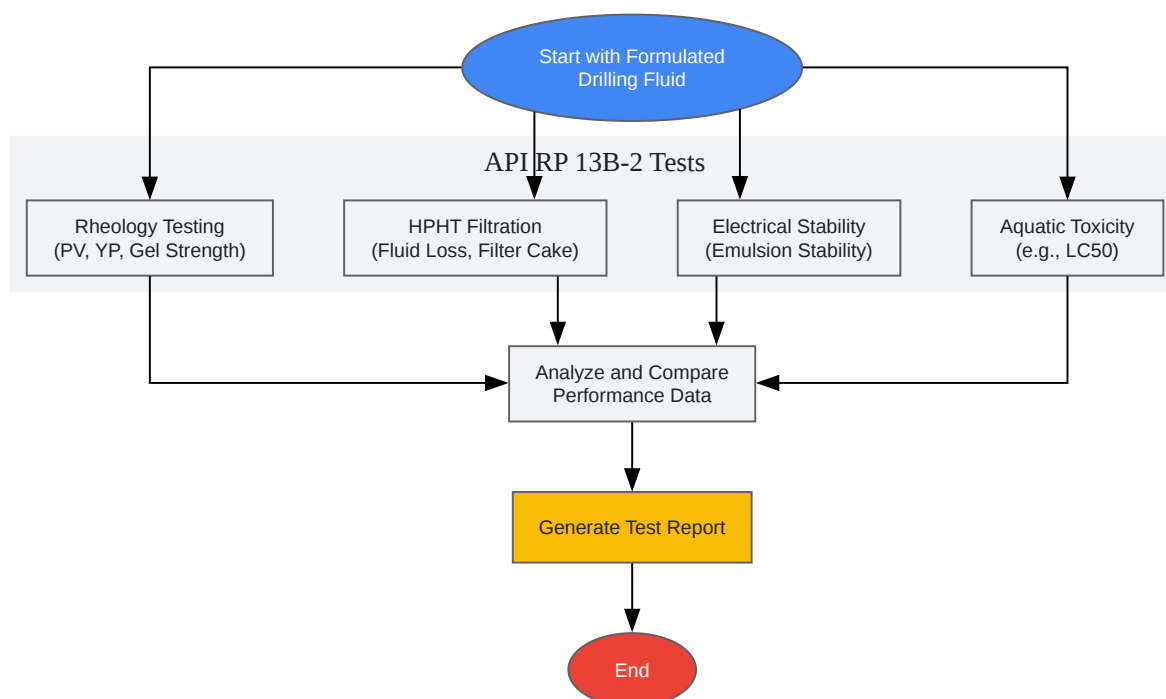
Visualizations

The following diagrams illustrate key workflows in the formulation and testing of **1-tridecene**-based drilling fluids.



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Caption: Workflow for formulating a **1-tridecene**-based invert emulsion drilling fluid.



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Caption: Standard testing workflow for evaluating drilling fluid performance.

Conclusion

1-Tridecene is a viable and environmentally more acceptable alternative to traditional oils for formulating high-performance synthetic-based drilling fluids. Its use, in conjunction with a carefully selected suite of additives, allows for the engineering of drilling fluids that meet the demanding conditions of modern drilling operations while minimizing environmental impact. The protocols outlined, based on industry standards, provide a framework for the systematic evaluation of these advanced fluid systems.

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